

Personal protective equipment for handling N-Methylpiperazine-d11

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Compound of Interest

Compound Name: N-Methylpiperazine-d11

Cat. No.: B12399036

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Essential Safety and Handling Guide for N-Methylpiperazine-d11

This guide provides critical safety, handling, and disposal information for **N-Methylpiperazine-d11**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Classification

N-Methylpiperazine-d11 is a deuterated form of N-Methylpiperazine. While specific data for the deuterated compound is limited, the safety profile is expected to be analogous to its non-deuterated counterpart. N-Methylpiperazine is classified as a flammable liquid and vapor, is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause an allergic skin reaction. It is also suspected of damaging fertility or the unborn child and is fatal if inhaled.^[1]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.^{[2][3]}
- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.^{[1][3]}

- H314: Causes severe skin burns and eye damage.[1][2][3]
- H317: May cause an allergic skin reaction.[1][2]
- H330: Fatal if inhaled.[1]
- H361: Suspected of damaging fertility or the unborn child.[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₅ H ₁₂ N ₂ (for non-deuterated)
Molecular Weight	100.16 g/mol (for non-deuterated)[4][5]
Appearance	Clear, colorless liquid[4][6]
Odor	Ammonia-like[4]
Boiling Point	138 °C / 280.4 °F[4][5][6]
Melting Point	-6 °C / 21.2 °F[4][5][6]
Flash Point	42 °C / 107.6 °F[4]
Specific Gravity	0.903[4][5]
Solubility	Miscible in water[5][6]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **N-Methylpiperazine-d11**. The following table outlines the required PPE.

Body Part	Required Protection	Specifications
Eyes/Face	Safety Goggles or Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin	Chemical-resistant Gloves and Lab Coat	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][7] Flame retardant antistatic protective clothing is recommended.[2]
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4] In case of inadequate ventilation, wear respiratory protection.[1]

A typical Level B protective ensemble may be required for large spills or in situations with a high risk of exposure, which includes a self-contained breathing apparatus (SCBA).[8]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing risks associated with **N-Methylpiperazine-d11**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][7]

- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[4]

- Use explosion-proof electrical, ventilating, and lighting equipment.[4][9]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][9]

2. Handling the Compound:

- Avoid all personal contact, including inhalation of vapors.[1]
- Do not eat, drink, or smoke when using this product.[1][4]
- Use only non-sparking tools.[4][9]
- Keep the container tightly closed when not in use.[2][4]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][3][4]

3. In Case of a Spill:

- Minor Spills: Remove all ignition sources.[1] Clean up spills immediately, avoiding breathing vapors and contact with skin and eyes.[1] Use liquid-absorbent material to take up the spill.
[2]
- Major Spills: Evacuate the area and move upwind.[1] Alert the fire brigade and inform them of the location and nature of the hazard.[1] Wear a self-contained breathing apparatus and protective gloves.[1]

Disposal Plan

Proper disposal of **N-Methylpiperazine-d11** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Chemical Disposal:

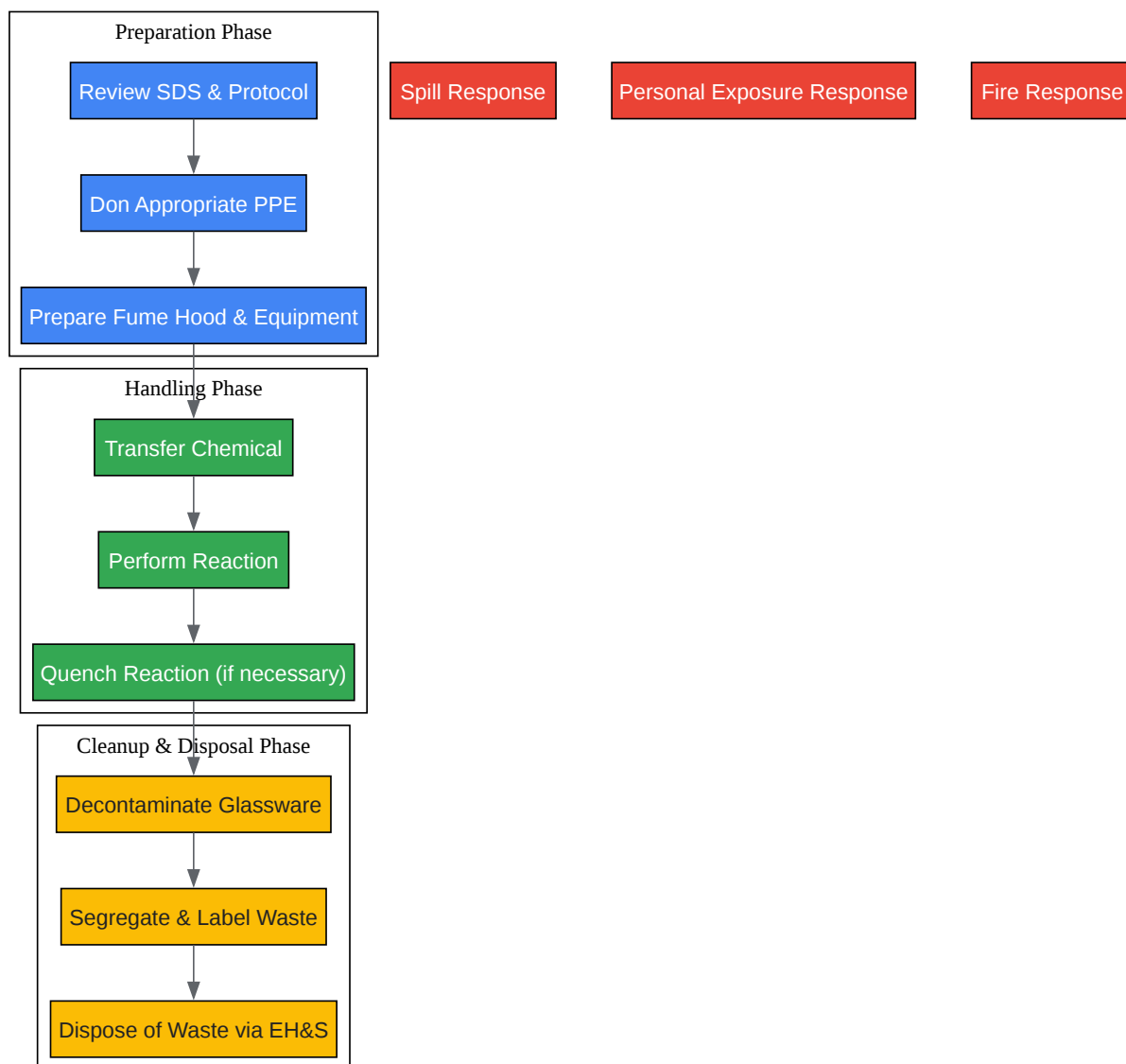
- Dispose of contents and container to an approved waste disposal plant.[2][4]

- Waste material must be disposed of in accordance with national and local regulations.[\[2\]](#)
- Do not allow the chemical to enter drains.[\[2\]](#)

2. Contaminated Packaging:

- Empty containers may retain explosive vapors.[\[1\]](#)
- Do not cut, drill, grind, or weld on or near the container.[\[1\]](#)
- Handle empty containers with care as residual vapors are flammable.[\[9\]](#)
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[10\]](#)

Experimental Workflow and Safety Procedures



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Caption: Workflow for safe handling of **N-Methylpiperazine-d11**.

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com